

Hydrolytic Activation of Benzobicyclon: A Technical Guide

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Compound of Interest

Compound Name: *Benzobicyclon [ISO]*

Cat. No.: *B12058859*

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Abstract

Benzobicyclon is a pro-herbicide that requires hydrolytic activation in an aqueous environment to form its herbicidally active metabolite, benzobicyclon hydrolysate. This activation is a critical step for its mode of action, which involves the inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme in plants. This technical guide provides an in-depth overview of the hydrolytic activation of benzobicyclon, including its chemical properties, the kinetics of hydrolysis under various environmental conditions, detailed experimental protocols for its study, and the subsequent biochemical pathway leading to its herbicidal effects.

Introduction

Benzobicyclon, with the systematic name 3-(2-chloro-4-(methylsulfonyl)benzoyl)-2-phenylthiobicyclo[3.2.1]oct-2-en-4-one, is a selective herbicide used for the control of various weeds in rice paddies.^[1] Its efficacy is dependent on its conversion to the active compound, benzobicyclon hydrolysate (3-[2-chloro-4-(methylsulfonyl)benzoyl]bicyclo[3.2.1]octane-2,4-dione), through a process of hydrolysis.^[2] This activation mechanism makes the study of its hydrolysis kinetics and the factors influencing it crucial for understanding its environmental fate and optimizing its application. The active metabolite inhibits the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, a key enzyme in the biosynthesis of plastoquinone.^[3] The disruption of this pathway ultimately leads to the inhibition of carotenoid biosynthesis, causing the characteristic bleaching symptoms in susceptible plants.

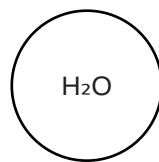
Chemical Properties

A clear understanding of the chemical properties of both the pro-herbicide and its active metabolite is fundamental for any scientific investigation.

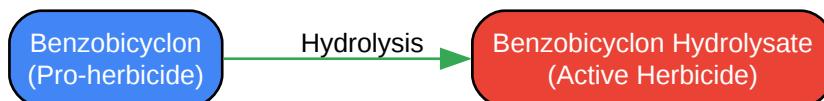
Property	Benzobicyclon	Benzobicyclon Hydrolysate
Systematic Name	3-(2-chloro-4-(methylsulfonyl)benzoyl)-2-phenylthiobicyclo[3.2.1]oct-2-en-4-one ^[1]	3-[2-chloro-4-(methylsulfonyl)benzoyl]bicyclo[3.2.1]octane-2,4-dione ^[2]
Molecular Formula	C ₂₂ H ₁₉ ClO ₄ S ₂	C ₁₇ H ₁₅ ClO ₅ S
Molecular Weight	446.97 g/mol	366.82 g/mol
Mode of Action	Pro-herbicide	HPPD Inhibitor ^[3]

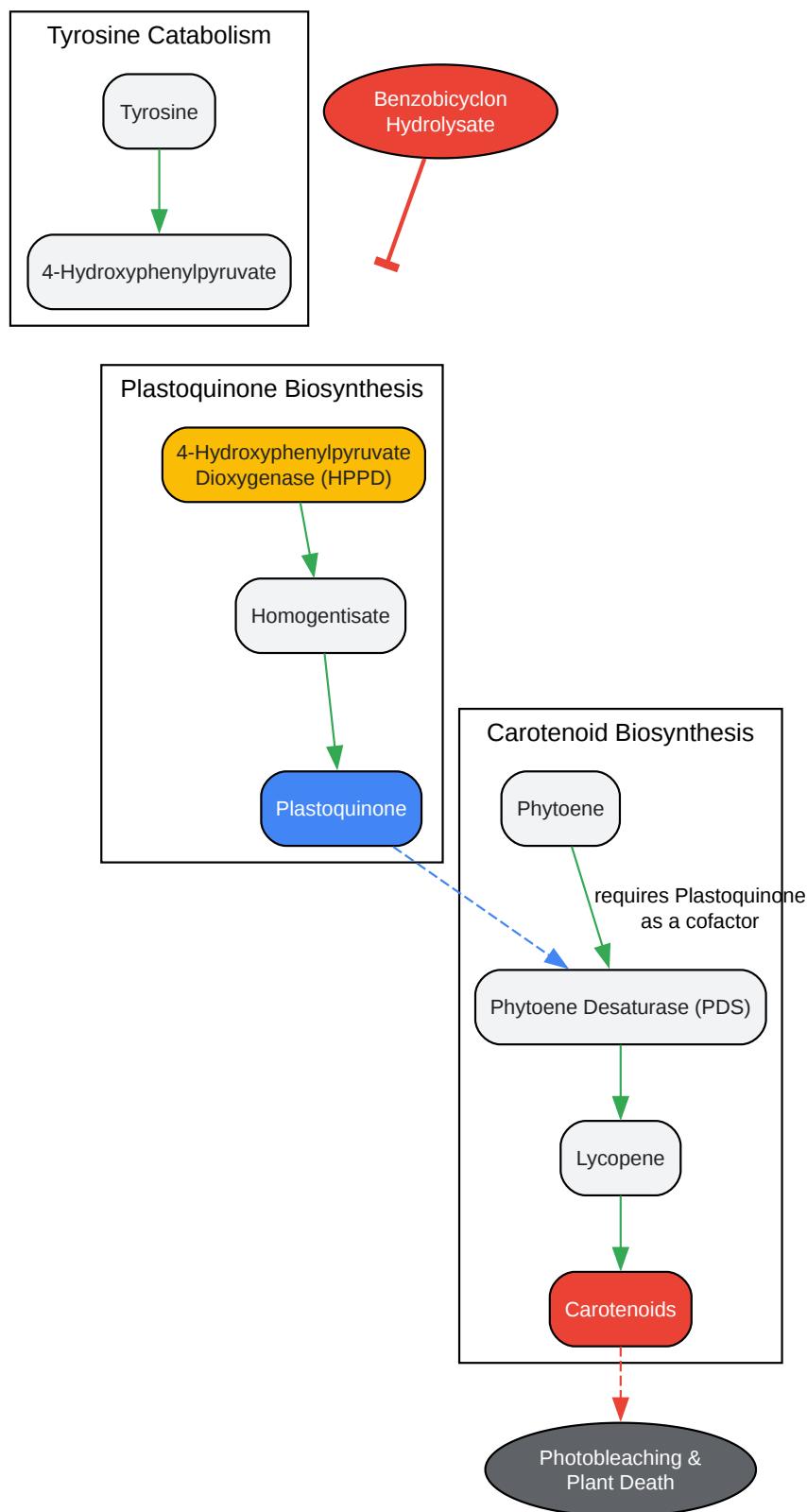
Hydrolytic Activation Pathway

The conversion of benzobicyclon to its active hydrolysate is a critical step for its herbicidal activity. This process is primarily influenced by environmental factors such as pH and temperature.



Influencing Factors:
pH
Temperature





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References

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- 2. researchgate.net [researchgate.net]
- 3. downloads.regulations.gov [downloads.regulations.gov]
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